

# isodecyl benzoate boiling point and melting point

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An In-depth Technical Guide to the Physicochemical Properties of Isodecyl Benzoate

#### Introduction

**Isodecyl benzoate** (CAS No: 131298-44-7, 120657-54-7) is a benzoate ester characterized by a branched isodecyl alkyl chain.[1] It serves as a versatile compound in various industrial and research applications, notably as a plasticizer in polymer science to enhance the flexibility and durability of materials such as PVC and acrylics.[1] Its low volatility and high solvating power also make it a valuable component in the formulation of adhesives, inks, and coatings.[1] This guide provides a comprehensive overview of the boiling and melting points of **isodecyl benzoate**, detailed experimental protocols for its synthesis and property determination, and logical workflows for these processes.

## **Physicochemical Data**

The physical properties of **isodecyl benzoate** can vary slightly depending on the specific isomeric composition of the isodecyl group. The data presented below is a compilation from various sources.

### **Quantitative Data Summary**

The boiling point of **isodecyl benzoate** is highly dependent on pressure. Due to its high molecular weight, it is often distilled under reduced pressure to prevent decomposition. The



melting point is not consistently reported, suggesting it exists as a liquid under standard conditions.

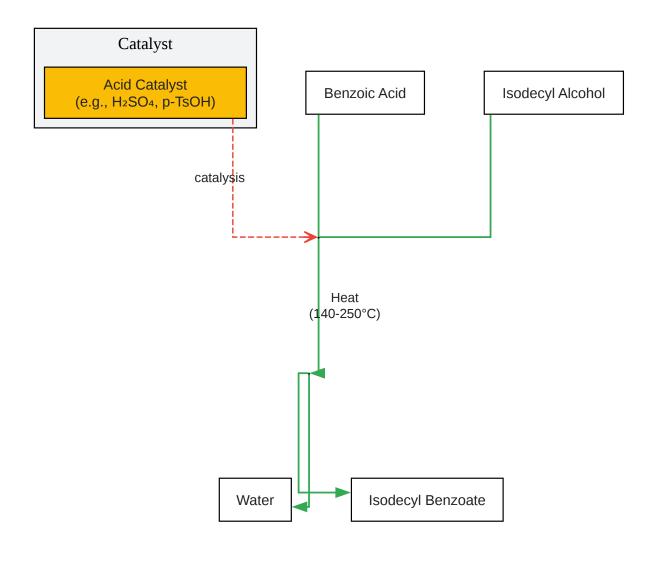
Property	Value	Conditions
Boiling Point	161 °C	at 5 mm Hg
322.5 °C	at 760 mmHg	
345.9 °C	at 760 mmHg	
Melting Point	Not Determined	-
Density	0.954 g/mL	at 25 °C
Refractive Index	n20/D 1.49	-
Flash Point	>230 °F (>110 °C)	-
Vapor Pressure	0.000278 mmHg	at 25 °C
Molecular Formula	C17H26O2	-
Molecular Weight	262.39 g/mol	-

Data compiled from sources[2][3][4][5][6][7][8].

# Synthesis and Characterization Protocols Synthesis of Isodecyl Benzoate via Fischer Esterification

The primary industrial method for producing **isodecyl benzoate** is the acid-catalyzed esterification of benzoic acid with isodecyl alcohol.[1] This equilibrium reaction is driven towards the product by removing water as it is formed.[1]





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Caption: Acid-catalyzed Fischer esterification of **isodecyl benzoate**.

#### Experimental Protocol:

- Reaction Setup: In a round-bottomed flask equipped with a Dean-Stark apparatus and a
  reflux condenser, combine benzoic acid (1.0 eq), isodecyl alcohol (1.2 eq), and an acid
  catalyst such as p-toluenesulfonic acid (0.02 eq).[1][9] Add a suitable solvent like toluene to
  facilitate azeotropic removal of water.
- Heating: Heat the mixture to reflux.[9] The reaction temperature typically ranges from 140°C to 250°C.[1] Water produced during the reaction will be collected in the Dean-Stark trap.

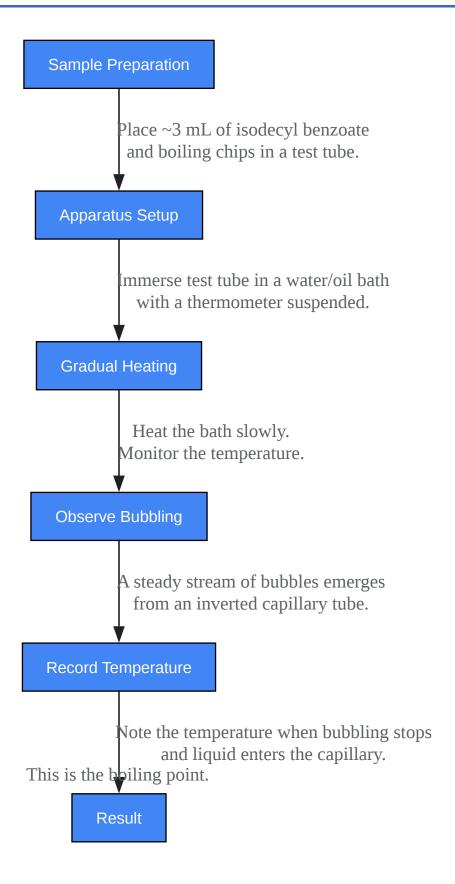


- Monitoring: Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when water ceases to be produced.
- Work-up: Cool the reaction mixture to room temperature.[9] Transfer the mixture to a
  separatory funnel and wash with an aqueous solution of sodium bicarbonate (5%) to
  neutralize the acid catalyst and remove any unreacted benzoic acid.[9][10] Subsequently,
  wash with brine to remove residual salts.
- Purification: Dry the organic layer over anhydrous sodium sulfate and filter. Remove the
  solvent under reduced pressure. The crude isodecyl benzoate can be purified by vacuum
  distillation to yield the final product.[1][10] The purity of the ester can be confirmed by gas
  chromatography.[10]

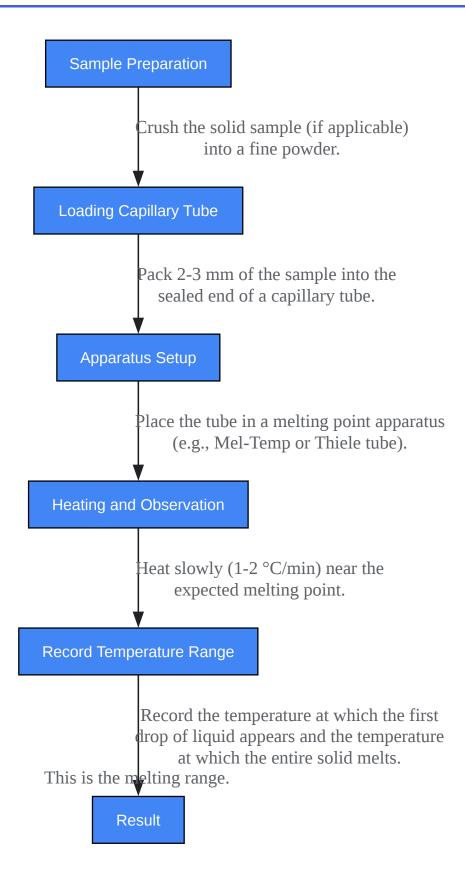
## **Determination of Boiling Point**

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11]









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